

# Assessing the Quantitative Accuracy of Iodine-120 PET: A Comparative Guide

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## Compound of Interest

Compound Name:	Iodine-120
CAS No.:	15480-34-9
Cat. No.:	B1201904

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This guide provides a detailed comparison of the quantitative accuracy of **Iodine-120** (I-120) Positron Emission Tomography (PET) with other relevant imaging isotopes, primarily Iodine-124 (I-124) PET and Iodine-123 (I-123) Single-Photon Emission Computed Tomography (SPECT). The information is based on available experimental data from phantom studies, which provide a controlled environment for evaluating the intrinsic physical performance of these imaging techniques.

## Executive Summary

**Iodine-120** is a positron-emitting radioisotope with a short half-life, making it a potential alternative to the more commonly used I-124 for PET imaging, particularly in applications requiring shorter scanning times. Experimental data from phantom studies indicate that I-120 PET offers a higher positron abundance compared to I-124. However, its image resolution is slightly lower than that of the gold-standard F-18 PET and also inferior to I-124 PET, though it demonstrates superior image quality compared to I-123 SPECT. The quantitative accuracy of I-

120 PET is influenced by its decay characteristics, including the emission of prompt gamma rays, which can affect background signal if not properly corrected.

## Quantitative Data Comparison

The following tables summarize the key quantitative parameters for I-120 PET and its alternatives based on experimental phantom studies.

Table 1: Physical and Imaging Characteristics of Iodine Radioisotopes

Parameter	Iodine-120 (I-120)	Iodine-124 (I-124)	Iodine-123 (I-123)	Fluorine-18 (F-18)
Half-life	81.1 minutes[1]	4.2 days[2]	13.2 hours	109.8 minutes
Decay Mode	$\beta^+$ , EC, $\gamma$	$\beta^+$ , EC, $\gamma$	EC, $\gamma$	$\beta^+$
Positron Abundance	47.9% - 55.0%[1]	~23%	N/A	~97%
Maximum Positron Energy (MeV)	4.0[1]	2.14	N/A	0.635
Primary Gamma Energy (keV)	511 (from $\beta^+$ )	511 (from $\beta^+$ ), 603, 723, 1691	159	511 (from $\beta^+$ )
Imaging Modality	PET	PET	SPECT	PET

Table 2: Comparative Performance in Phantom Studies

Performance Metric	Iodine-120 (I-120) PET	Iodine-124 (I-124) PET	Iodine-123 (I-123) SPECT	Fluorine-18 (F-18) PET
Reconstructed Image Resolution (FWHM)	5.4 mm (Siemens HR+) [1]	~4.6 mm (Siemens HR+) [1]	Lower than I-120 PET [1]	4.6 mm (Siemens HR+) [1]
Image Quality (Hoffman 3D Brain Phantom)	Inferior to F-18 and I-124 PET, but superior to I-123 SPECT [1]	Superior to I-120 PET [1]	Inferior to I-120 PET [1]	Superior to I-120 PET [1]
Quantitative Accuracy	Erroneous radioactivity in cold inserts can be corrected with background subtraction [1]	Can be challenging due to complex decay scheme with prompt gamma-gamma cascades [3]	Generally lower than PET	Gold standard for quantitative PET

## Experimental Protocols

The quantitative data presented in this guide are primarily derived from phantom studies. Below are detailed methodologies for key experiments cited.

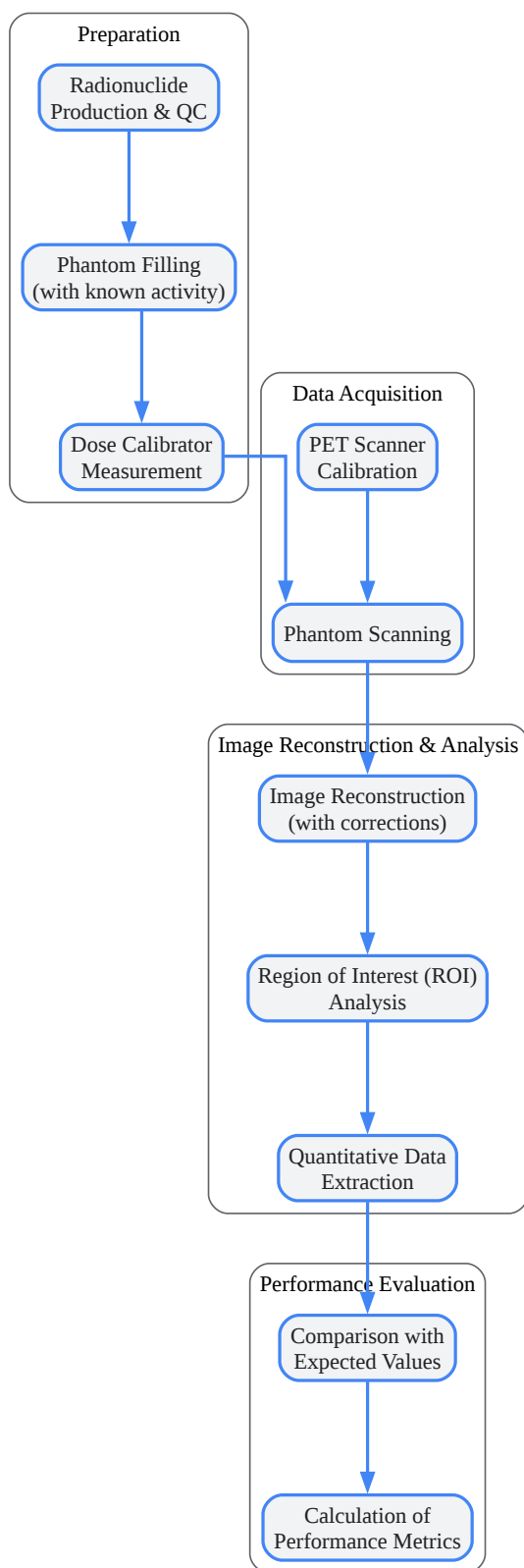
### Iodine-120 Production and Phantom Imaging (Herzog et al., 2006)

- Radionuclide Production: I-120 was produced via the  $^{120}\text{Te}(p,n)^{120}\text{I}$  reaction on highly enriched  $^{120}\text{Te}$ . [1]
- PET Scanners Used: Siemens HR+ and a 2D PET scanner GE PC4096+. [1]
- Phantom for Half-life, Positron Abundance, and Background Correction: A cylinder containing three cold (non-radioactive) inserts and a phantom resembling a human brain slice were used. [1]

- **Image Resolution Analysis:** A line source filled with I-120 or F-18 was placed in a water-filled phantom. The reconstructed image resolution was determined as the full width at half maximum (FWHM) and full width at tenth maximum (FWTM).[1]
- **Image Quality Comparison:** The Hoffman 3D brain phantom was filled with I-120, F-18, I-124, or I-123 and imaged using PET or SPECT, respectively. The resulting images were qualitatively compared.[1]
- **Quantitative Accuracy Assessment:** The radioactivity in the cold inserts of the cylindrical phantom was measured. A background correction method was applied to account for gamma-coincidences, which, if uncorrected, led to erroneous positive and negative radioactivity values.[1]

## General Experimental Workflow for PET Phantom Imaging

The following diagram illustrates a typical workflow for assessing the quantitative accuracy of a PET isotope using phantom studies.

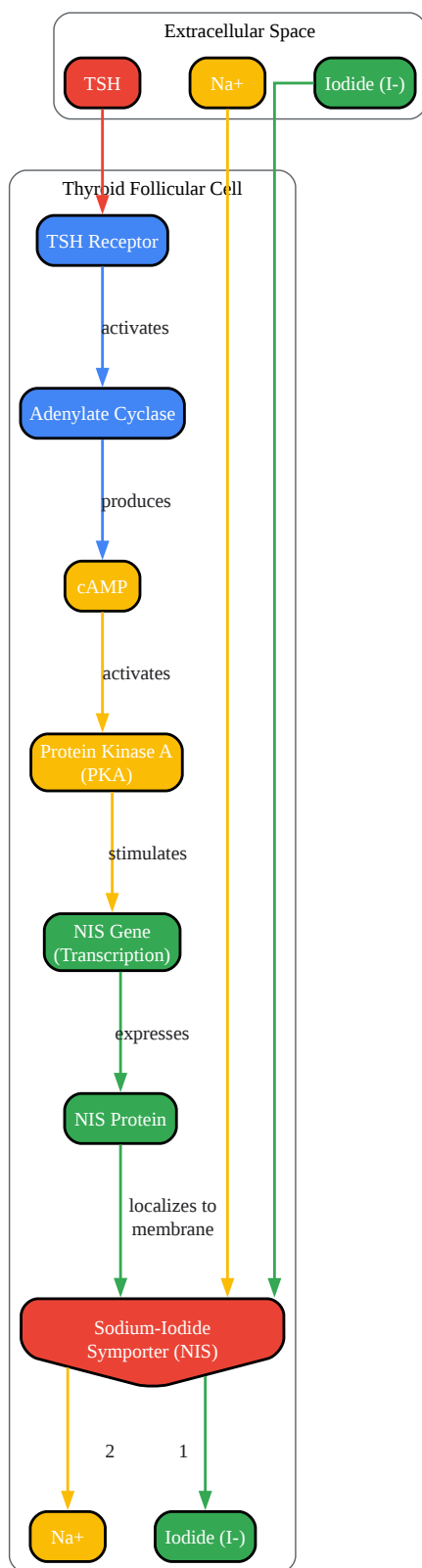


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Experimental workflow for PET phantom studies.

## Signaling Pathway for Radioiodine Uptake

The primary application for radioiodine isotopes in nuclear medicine is for the diagnosis and treatment of thyroid diseases. The uptake of iodine is mediated by the Sodium-Iodide Symporter (NIS), a protein located on the basolateral membrane of thyroid follicular cells. The following diagram illustrates the signaling pathway that regulates NIS and the subsequent uptake of radioiodine.



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Sodium-Iodide Symporter (NIS) signaling pathway.

## Discussion and Conclusion

Based on the available phantom study data, I-120 presents itself as a viable, short-lived alternative to I-124 for PET imaging. Its key advantage is a significantly higher positron abundance, which could potentially lead to shorter acquisition times or lower administered doses. However, this is counterbalanced by a lower image resolution compared to both F-18 and I-124 PET. The high maximum positron energy of I-120 is a contributing factor to this reduced resolution.

For quantitative applications, careful correction for the background of gamma-coincidences is crucial to ensure accuracy. While images produced with I-120 are superior to those from I-123 SPECT, they do not match the quality of I-124 or F-18 PET images.

Future Directions: The current assessment of I-120 PET is limited by the lack of extensive in vivo data from preclinical or clinical studies. Further research is needed to evaluate its quantitative accuracy in a biological context, including its performance in detecting and quantifying small lesions and its utility for dosimetry calculations. Such studies would provide a more complete picture of the potential role of I-120 PET in research and clinical settings.

In conclusion, I-120 of high radionuclidic purity is a suitable nuclide for PET imaging of radioiodine-labelled pharmaceuticals.<sup>[1]</sup> Its quantitative accuracy is acceptable with appropriate corrections, but for applications demanding the highest spatial resolution, F-18 and I-124 remain the preferred PET isotopes.

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## References

- [1. Assessment of the short-lived non-pure positron-emitting nuclide \(120\)I for PET imaging - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
- [3. researchgate.net \[researchgate.net\]](#)

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